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Application Notes & Protocols

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This document provides a detailed methodology for the quantitative analysis of **1-Demethyl phenazolam** in various samples. The protocol is based on a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, ensuring high sensitivity and selectivity for forensic and research applications.

## Introduction

**1-Demethyl phenazolam** is a benzodiazepine derivative that requires sensitive and specific analytical methods for its detection and quantification.<sup>[1][2]</sup> This application note describes a robust and validated LC-MS/MS method for the analysis of **1-Demethyl phenazolam**. The method is suitable for high-throughput screening and quantitative analysis in complex matrices. The protocol outlined below is adapted from a comprehensive study on the analysis of 53 benzodiazepines, including **1-Demethyl phenazolam**.<sup>[3]</sup>

## Experimental Protocols

This section details the materials, equipment, and procedures for the validated analysis of **1-Demethyl phenazolam**.

## Materials and Reagents

- **1-Demethyl phenazolam** analytical standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (88% or higher)
- Ammonium formate
- Internal Standard (IS): A suitable deuterated analog of a benzodiazepine.

## Instrumentation

A liquid chromatography system coupled with a triple quadrupole tandem mass spectrometer (LC-MS/MS) is required. The specific instrumentation used in the cited method includes an Agilent LC-MS/MS system.[3]

## Sample Preparation

A simple dilution step is employed for the preparation of calibration standards and quality control samples.[3]

- Stock Solution: Prepare a stock solution of **1-Demethyl phenazolam** in methanol.
- Working Solutions: Prepare working solutions by diluting the stock solution with a mixture of 90:10 mobile phase A to mobile phase B.[3]
- Final Sample Preparation: For analysis, transfer 500  $\mu$ L of the diluted sample or standard into an appropriate HPLC vial.[3]

## Liquid Chromatography

- Column: A suitable reversed-phase column, such as a Kinetex C18 (50 mm x 3.0 mm, 2.6  $\mu\text{m}$ ), can be used.[4]
- Mobile Phase A: 10 mM Ammonium formate in water with 0.1% formic acid.
- Mobile Phase B: Methanol with 0.1% formic acid.
- Gradient Elution: A gradient elution is performed to separate the analyte from other components. The total run time is approximately 8.1 minutes.[3]

## Mass Spectrometry

The mass spectrometer is operated in positive electrospray ionization (ESI) mode. The detection is performed using dynamic Multiple Reaction Monitoring (dMRM).[3]

## Data Presentation

The following tables summarize the quantitative data and instrument parameters for the analysis of **1-Demethyl phenazolam**.

Table 1: Mass Spectrometric Parameters for **1-Demethyl Phenazolam**[3]

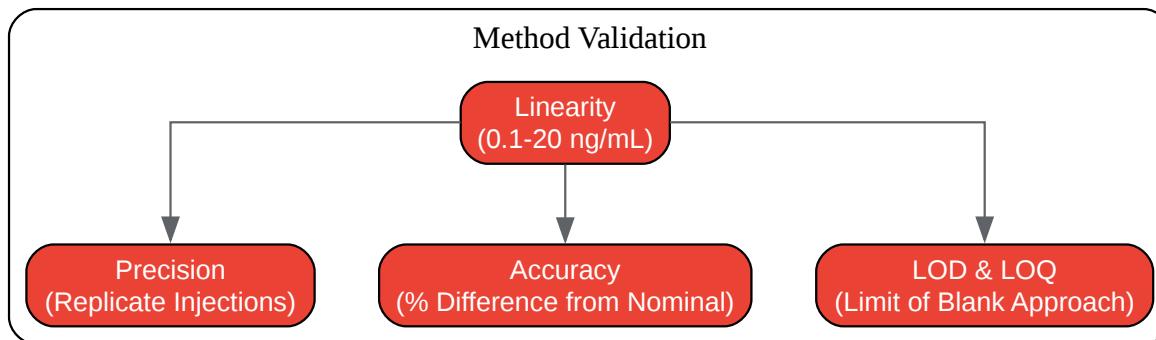
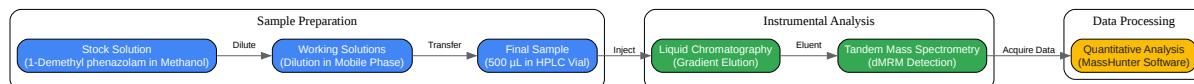
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1-Demethyl phenazolam	373	345.0	32	294.1	28	283.0	40

Table 2: Chromatographic and Method Validation Parameters[3]

Parameter	Value
Retention Time	4.51 min
Linearity Range	0.1 - 20 ng/mL
Limit of Detection (LoD)	Estimated using the limit of blank approach
Limit of Quantification (LoQ)	Estimated as LoQ = 3.3 * LoD
Precision (RSD%)	Within $\pm 30\%$
Accuracy (% Difference)	Within $\pm 30\%$

## Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the analysis of **1-Demethyl phenazolam**.



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